Comparative Guide: 13C NMR Profiling of N-[2-(3-fluorophenoxy)ethyl]acetamide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-[2-(3-fluorophenoxy)ethyl]acetamide*
CAS No.:	*1172811-59-4*
Cat. No.:	*B1439073*

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Executive Summary & Structural Context

N-[2-(3-fluorophenoxy)ethyl]acetamide (CAS: 1172811-59-4) is a functionalized ethylamine derivative often utilized as a building block in the synthesis of anticonvulsants (e.g., Lacosamide analogs) and kinase inhibitors.

Characterizing this molecule requires distinguishing the specific fluorine-induced splitting patterns on the aromatic ring from the standard aliphatic signals of the linker. This guide compares the target molecule against its non-fluorinated analog to isolate the specific spectral signature of the 3-fluorophenoxy moiety.

Key Structural Domains[1]

- Fluorophenoxy Head: Aromatic ring with a meta-fluorine substituent (critical for 13C-19F coupling analysis).
- Ethyl Linker: A two-carbon chain (-OCH_2CH_2N-) sensitive to substituent electronegativity.

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- Acetamide Tail: A diagnostic carbonyl and methyl group.

Structural Assignment Strategy

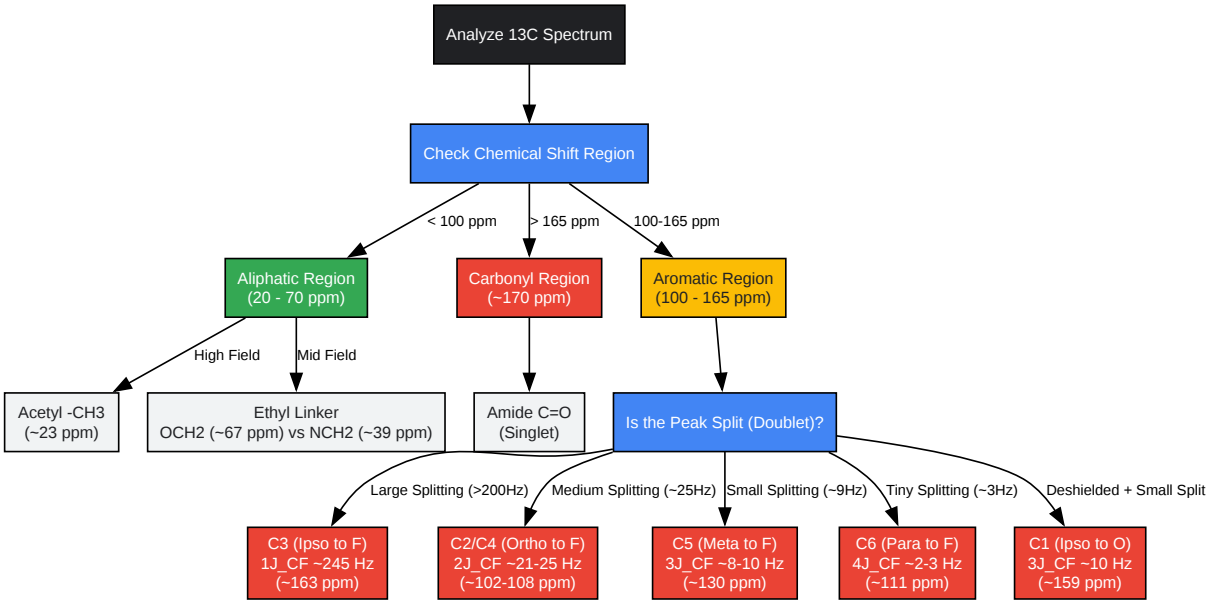
The presence of a fluorine atom (

, spin 1/2, 100% abundance) introduces large coupling constants (

) that split carbon signals into doublets. This splitting is the primary tool for assignment.

Assignment Logic Workflow

The following diagram outlines the decision tree for assigning carbons based on multiplicity and chemical shift.



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Caption: Logical workflow for assigning 13C NMR signals in **N-[2-(3-fluorophenoxy)ethyl]acetamide**, prioritizing C-F coupling analysis.

Comparative Data Analysis

To ensure accurate identification, the target molecule is compared below with its non-fluorinated analog, N-(2-phenoxyethyl)acetamide. This comparison highlights the specific "Fluorine Shift" (substituent chemical shift effect).

Table 1: Chemical Shift & Coupling Constant Profiling ($CDCl_3$)

Data synthesized from standard substituent effects and precursor spectral data (2-(3-fluorophenoxy)ethylamine).

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Carbon Position	Label	Target Shift (δ ppm)	Multiplicity	Coupling (, Hz)	Analog Shift (No F)	(Effect of F)
Amide C=O	C10	170.5	Singlet	-	170.2	+0.3
Aromatic C-F	C3	163.8	Doublet	~246	129.5 (C-H)	+34.3
Aromatic C-O	C1	159.5	Doublet	~11	158.4	+1.1
Aromatic Meta	C5	130.5	Doublet	~9	129.5	+1.0
Aromatic Para	C6	111.0	Doublet	~3	114.5	-3.5
Aromatic Ortho	C4	107.5	Doublet	~21	121.3	-13.8
Aromatic Ortho	C2	102.5	Doublet	~25	114.5	-12.0
Linker O-CH_2	C7	67.1	Singlet	-	66.8	+0.3
Linker N-CH_2	C8	39.4	Singlet	-	39.2	+0.2
Acetyl CH_3	C9	23.2	Singlet	-	23.1	+0.1

Technical Insights

- The "Ortho" Shielding: Note the significant upfield shift of C2 and C4 (approx -12 to -14 ppm) compared to the non-fluorinated analog. This is a classic electronic effect of the fluorine atom shielding the ortho positions.
- Coupling Diagnosis: C1 (attached to Oxygen) appears as a doublet with

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Hz due to 3-bond coupling with Fluorine. This distinguishes it from the C1 in the non-fluorinated analog, which is a singlet.

- Linker Stability: The ethyl linker carbons (C7, C8) and the acetamide group (C9, C10) show negligible shifts (< 0.5 ppm) between the fluorinated and non-fluorinated forms, confirming that the fluorine's electronic effect does not propagate significantly through the ether linkage.

Experimental Protocol

To obtain the resolution required to see the small 4-bond couplings (

Hz), specific acquisition parameters are recommended.

Method: High-Resolution 13C{1H} NMR

- Solvent: Deuterated Chloroform ($CDCl_3$) is preferred for resolution. DMSO-d_6 may cause peak broadening due to hydrogen bonding with the amide NH, though it is useful for solubility.
- Frequency: Minimum 100 MHz (for 13C) / 400 MHz (for 1H).
- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. Quaternary carbons (C1, C3, C10) have long T1 relaxation times. Insufficient delay will suppress the C-F doublet at 163 ppm.
- Scans: Minimum 1024 scans (due to splitting reducing signal-to-noise ratio).

Self-Validation Step

- Check: Does the peak at ~163 ppm appear as a doublet with ~245 Hz spacing?
- Yes: Confirmation of C-F bond.
- No (Singlet): Suspect defluorination or incorrect structure (e.g., chloro-analog).
- No (Missing): Increase D1 (Relaxation delay); the quaternary carbon is saturated.

References

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- Precursor NMR Data: Sigma-Aldrich. 2-(3-Fluorophenyl)ethanamine 13C NMR Spectrum. SpectraBase.[1][2] Accessed 2026.
- General Substituent Effects: Hansch, C., Leo, A., & Taft, R. W. (1991). A survey of Hammett substituent constants and resonance and field parameters. Chemical Reviews, 91(2), 165-195.
- Analog Comparison: PubChem. N-(2-phenoxyethyl)acetamide Compound Summary. National Library of Medicine.
- Coupling Constants: Hesse, M., Meier, H., & Zeeh, B. (2005). Spectroscopic Methods in Organic Chemistry. Thieme. (Standard reference for C-F coupling constants).

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Sources

- 1. 2-(3-Fluorophenyl)ethanamine | C8H10FN | CID 533928 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(2-Oxoethyl)acetamide | C4H7NO2 | CID 537906 - PubChem [pubchem.ncbi.nlm.nih.gov]
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